

"physical and chemical properties of sodium benzo[d]thiazole-2-sulfinate"

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Compound of Interest

Compound Name: Sodium benzo[d]thiazole-2-sulfinate

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Sodium Benzo[d]thiazole-2-sulfinate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium benzo[d]thiazole-2-sulfinate is a versatile organic compound that has garnered interest in various fields, particularly in synthetic chemistry and potentially in drug discovery. As a member of the benzothiazole and sulfinate salt families, it exhibits unique chemical properties that make it a valuable building block for the synthesis of more complex molecules. This technical guide provides an in-depth overview of the physical and chemical properties of **sodium benzo[d]thiazole-2-sulfinate**, detailed experimental protocols for its synthesis and analysis, and an exploration of its reactivity.

Core Physical and Chemical Properties

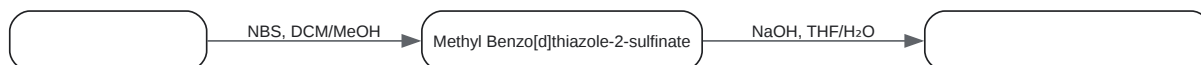
The fundamental properties of **sodium benzo[d]thiazole-2-sulfinate** are summarized below. These properties are essential for its handling, characterization, and application in research and development.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ NNaO ₂ S ₂	[1]
Molecular Weight	221.2 g/mol	[1]
IUPAC Name	sodium 1,3-benzothiazole-2-sulfinate	[1]
CAS Number	61073-62-9	[1]
Appearance	Solid	
Solubility	Water soluble	[2]
Storage Conditions	Keep in a dark place, inert atmosphere, room temperature.	
Stability	Stable at room temperature for prolonged periods.	[3]
Molar Absorptivity	$\epsilon = 1826 \text{ M}^{-1} \text{ cm}^{-1}$ at 310 nm	[2]

Note: Experimental values for melting point and specific solubility in various solvents are not readily available in the reviewed literature.

Synthesis and Characterization

The synthesis of **sodium benzo[d]thiazole-2-sulfinate** can be achieved through a multi-step process starting from the commercially available benzothiazole disulfide. The general synthetic workflow is outlined below.



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Caption: Synthetic workflow for **sodium benzo[d]thiazole-2-sulfinate**.

Experimental Protocols

1. Synthesis of Methyl Benzo[d]thiazole-2-sulfinate^[3]

- Materials: Benzothiazole disulfide, N-bromosuccinimide (NBS), Dichloromethane (DCM), Methanol (MeOH).
- Procedure:
 - Dissolve benzothiazole disulfide in a 1:1 (v/v) mixture of dichloromethane and methanol.
 - Add 5 equivalents of N-bromosuccinimide (NBS) to the solution.
 - Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography.
 - Upon completion, the reaction mixture is worked up by washing with aqueous solutions to remove unreacted NBS and succinimide.
 - The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
 - The crude product is purified by flash column chromatography to yield methyl benzo[d]thiazole-2-sulfinate.

2. Synthesis of **Sodium Benzo[d]thiazole-2-sulfinate**^[3]

- Materials: Methyl benzo[d]thiazole-2-sulfinate, Sodium hydroxide (NaOH), Tetrahydrofuran (THF), Water.
- Procedure:
 - Dissolve the purified methyl benzo[d]thiazole-2-sulfinate in a mixture of tetrahydrofuran and water.
 - Add one equivalent of sodium hydroxide.

- Stir the mixture at room temperature. The hydrolysis can be monitored by the disappearance of the starting material using TLC or HPLC.
- Upon completion, the tetrahydrofuran is removed under reduced pressure.
- The aqueous solution is then lyophilized or carefully evaporated to dryness to yield **sodium benzo[d]thiazole-2-sulfinate** as a solid.

3. Analytical Characterization: High-Performance Liquid Chromatography (HPLC)[2]

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Column: A Thermo RP C18 column (100 x 4.6 mm, 5 μ m particle size) or equivalent.
- Mobile Phase: A gradient of methanol in water. For example, starting with 30% methanol in water and increasing to 95% methanol in water over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Detection: UV absorbance at 255 nm.
- Expected Retention Time: Approximately 1.44 minutes under the specified conditions.[2]

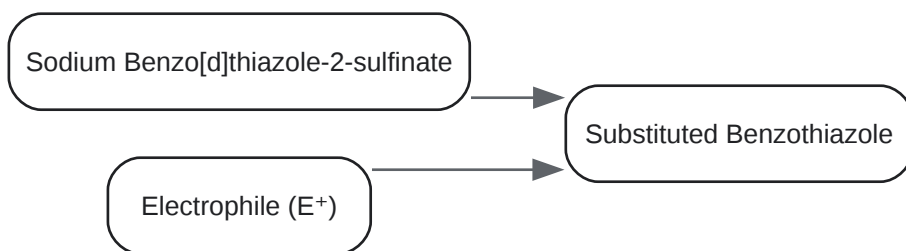
Chemical Reactivity

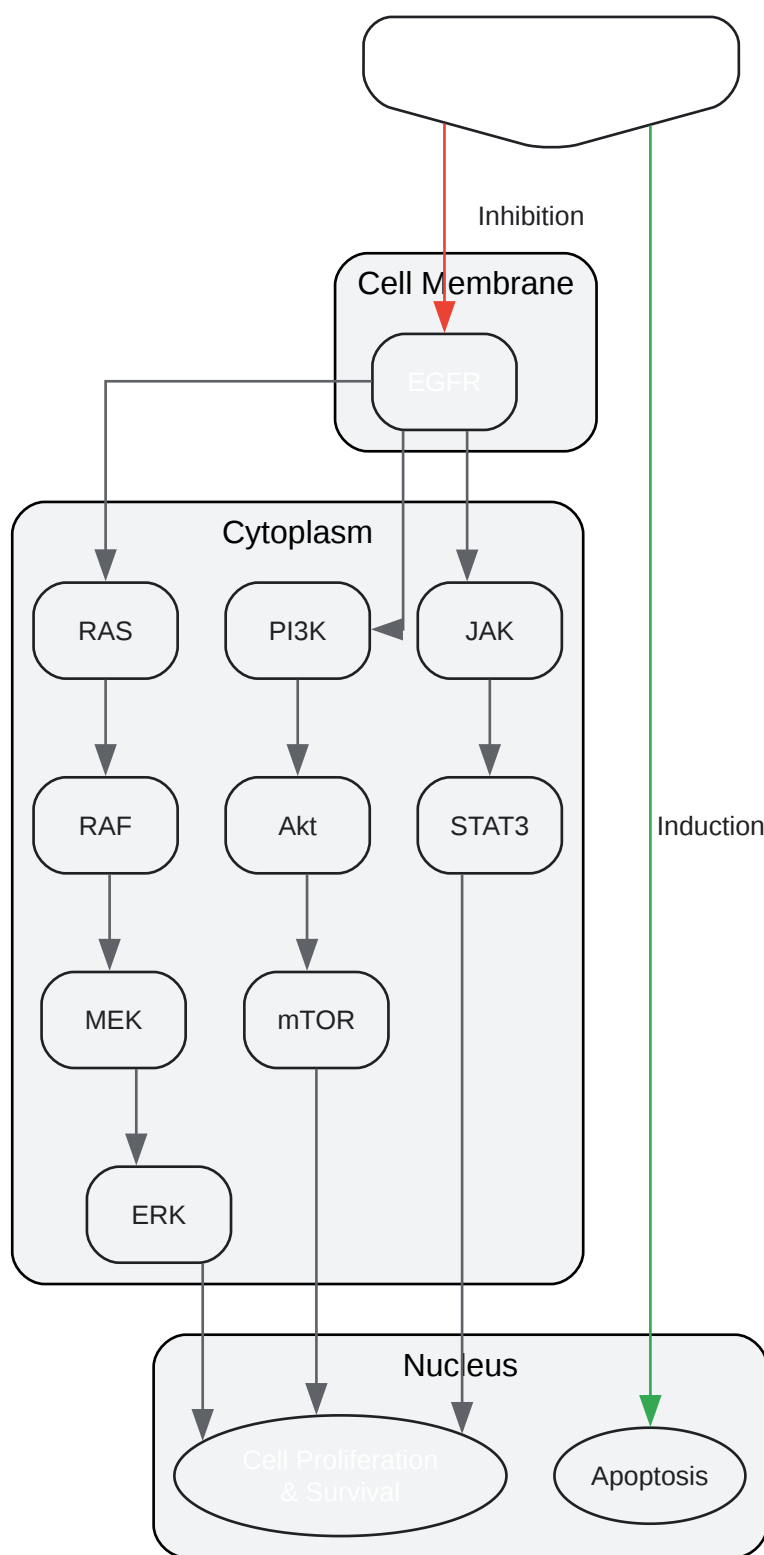
Sodium benzo[d]thiazole-2-sulfinate, as a sulfinate salt, can exhibit versatile reactivity, acting as a nucleophile, an electrophile, or a radical precursor depending on the reaction conditions.

[4]

Nucleophilic Reactivity

The sulfinate anion is a potent nucleophile and can participate in various substitution and addition reactions. A general representation of its nucleophilic character is the reaction with an electrophile (E^+).





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